

Application Notes and Protocols: Preparation of Axl-IN-9 Stock Solution in DMSO

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Compound of Interest

Compound Name: Axl-IN-9

Cat. No.: B12399680

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These application notes provide a detailed protocol for the preparation, storage, and handling of a stock solution of the AXL inhibitor, **Axl-IN-9**, using Dimethyl Sulfoxide (DMSO) as the solvent. This guide is intended for researchers, scientists, and professionals in the field of drug development.

Introduction

Axl-IN-9 is a potent and selective inhibitor of the AXL receptor tyrosine kinase, with an IC₅₀ value of 26 nM.[1][2] The AXL signaling pathway is implicated in various cellular processes, including cell proliferation, survival, migration, and invasion.[3][4][5] Dysregulation of the AXL pathway has been linked to the progression and therapeutic resistance of several cancers.[6][7][8] Accurate preparation of **Axl-IN-9** stock solutions is critical for ensuring reproducible and reliable experimental results in studies investigating AXL-mediated signaling.

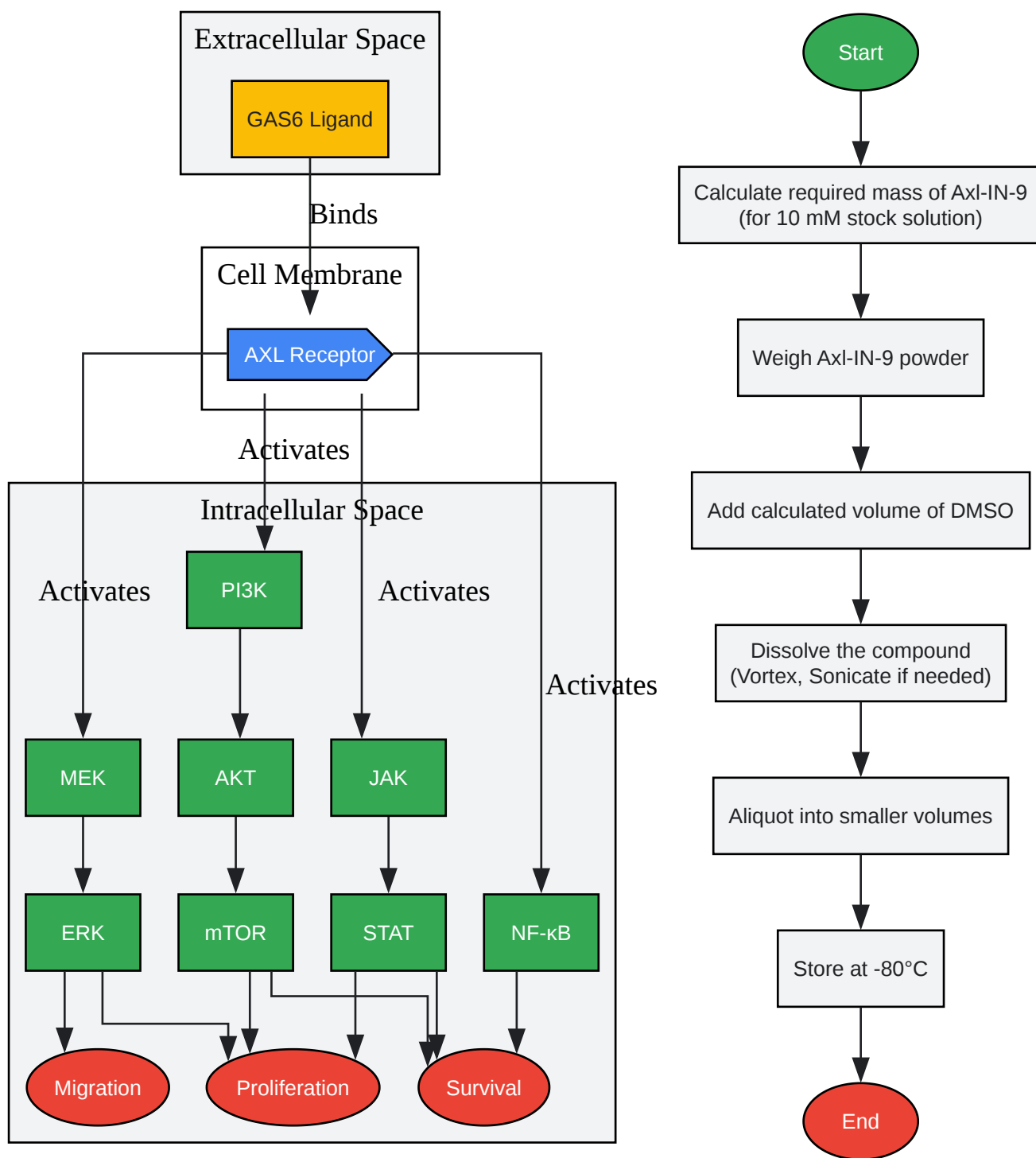
Axl-IN-9 Properties

A summary of the key quantitative data for **Axl-IN-9** is presented in the table below.

Property	Value	Reference
Molecular Weight	453.50 g/mol	[2]
IC50 against AXL	26 nM	[1][2]
Appearance	Solid powder	[9]
Storage (Powder)	-20°C	[9]
Storage (in Solvent)	-80°C	[9]

AXL Signaling Pathway

The AXL receptor tyrosine kinase is activated by its ligand, Growth Arrest-Specific 6 (GAS6).[3][4][7] This binding event induces receptor dimerization and autophosphorylation of the intracellular kinase domain.[4][6] This activation triggers several downstream signaling cascades, including the PI3K/AKT/mTOR, MAPK/ERK, NF-κB, and JAK/STAT pathways, which collectively promote cell survival, proliferation, and migration.[3][4][6]



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- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of Axl-IN-9 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12399680#how-to-prepare-axl-in-9-stock-solution-with-dmsol]

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